

Application of Pigment Orange 62 in Material Science Research: Application Notes and Protocols

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Compound of Interest

Compound Name: PIGMENT ORANGE 62

Cat. No.: B1584295

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Introduction

Pigment Orange 62 (C.I. 11775) is a high-performance organic pigment belonging to the benzimidazolone class. Its chemical structure, characterized by a monoazo group and a benzimidazolone moiety, imparts exceptional thermal stability, lightfastness, and weather resistance.[1][2] These properties make it a subject of interest in material science, particularly in the development of advanced coatings, polymers, and inks where durability and color stability are critical. This document provides detailed application notes and protocols for researchers, scientists, and professionals in drug development interested in utilizing **Pigment Orange 62** in material science research.

Physicochemical Properties of Pigment Orange 62

Pigment Orange 62 is a brilliant, yellowish-orange powder with high hiding power.[3][4] Its performance is attributed to its unique crystal structure and the presence of intermolecular hydrogen bonds, which enhance its stability.[1][2][5]

Table 1: Physical and Chemical Properties of **Pigment Orange 62**

Property	Value	Reference
C.I. Name	Pigment Orange 62	[6]
C.I. Number	11775	[6]
CAS Number	52846-56-7	[6]
Molecular Formula	C ₁₇ H ₁₄ N ₆ O ₅	[6]
Molecular Weight	382.33 g/mol	[6]
Density	1.52 g/cm ³	[6]
Oil Absorption	72 g/100g	[4]
Specific Surface Area	1.5 m ² /g	[4]

Performance Characteristics in Material Applications

Pigment Orange 62 is widely used to impart color to various materials, including paints, coatings, plastics, and inks. Its performance in these applications is a key area of material science research, focusing on durability and aesthetic appeal.

Table 2: Performance and Fastness Properties of **Pigment Orange 62**

Property	Rating/Value	Test Conditions/System	Reference
Light Fastness			
Full Shade	8	Blue Wool Scale (1-8)	[3]
Tint	7-8	Blue Wool Scale (1-8)	[4]
Weather Fastness	4-5	Grey Scale (1-5)	[4]
Heat Resistance	180 °C	10 minutes	[4]
Solvent Resistance			
Water	4-5	Scale (1-5)	[6]
Ethanol	4-5	Scale (1-5)	[4]
Ethyl Acetate	4-5	Scale (1-5)	[4]
Benzene	4	Scale (1-5)	[3]
Ketone	4-5	Scale (1-5)	[3]
Chemical Resistance			
Acid	5	Scale (1-5)	[4]
Alkali	5	Scale (1-5)	[4]
Migration Resistance	4-5	Scale (1-5)	[4]

Experimental Protocols

Synthesis of Pigment Orange 62

The synthesis of **Pigment Orange 62** involves a diazotization and coupling reaction. This protocol is based on the general manufacturing methods for azo pigments.

Materials:

- 4-Nitrobenzenamine

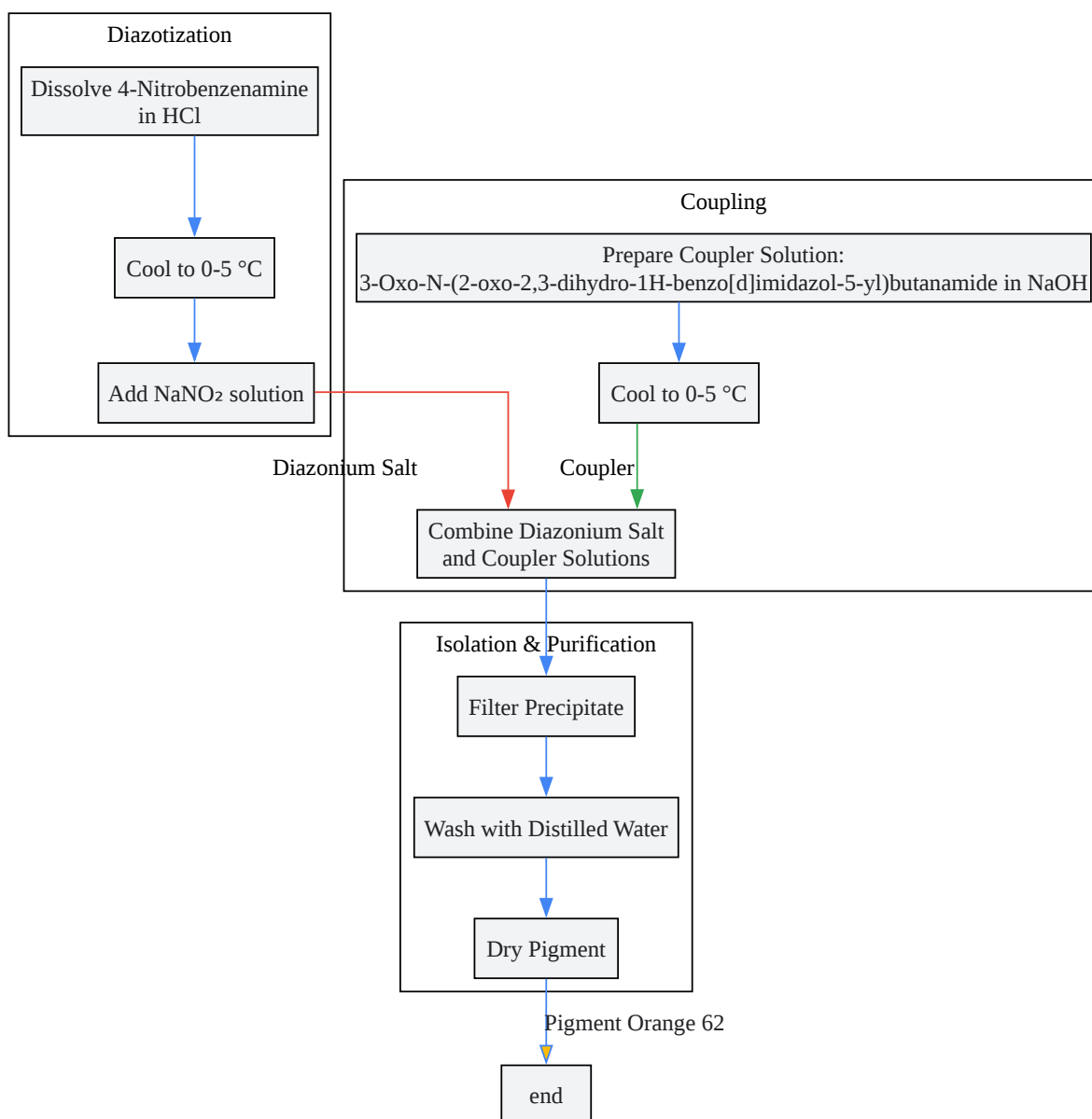
- 3-Oxo-N-(2-oxo-2,3-dihydro-1H-benzo[d]imidazol-5-yl)butanamide
- Sodium nitrite
- Hydrochloric acid
- Sodium hydroxide
- Distilled water
- Ice

Protocol:

- Diazotization:
 1. Dissolve 4-Nitrobenzenamine in a dilute hydrochloric acid solution.
 2. Cool the solution to 0-5 °C in an ice bath.
 3. Slowly add a cooled aqueous solution of sodium nitrite to the amine solution while maintaining the temperature below 5 °C to form the diazonium salt.
- Coupling:
 1. Prepare a solution of the coupling agent, 3-Oxo-N-(2-oxo-2,3-dihydro-1H-benzo[d]imidazol-5-yl)butanamide, in a dilute sodium hydroxide solution.
 2. Cool the coupling agent solution to 0-5 °C.
 3. Slowly add the diazonium salt solution to the coupling agent solution with vigorous stirring, maintaining the temperature and a slightly alkaline pH.
- Isolation and Purification:
 1. After the coupling reaction is complete, the precipitated pigment is filtered.
 2. Wash the filter cake with distilled water until neutral.

3. Dry the pigment in an oven at a controlled temperature.

Diagram 1: Synthesis Workflow for **Pigment Orange 62**



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A schematic of the synthesis process for **Pigment Orange 62**.

Incorporation and Evaluation in Polymer Systems (e.g., HDPE)

This protocol outlines the steps to incorporate **Pigment Orange 62** into High-Density Polyethylene (HDPE) and evaluate its performance.

Materials:

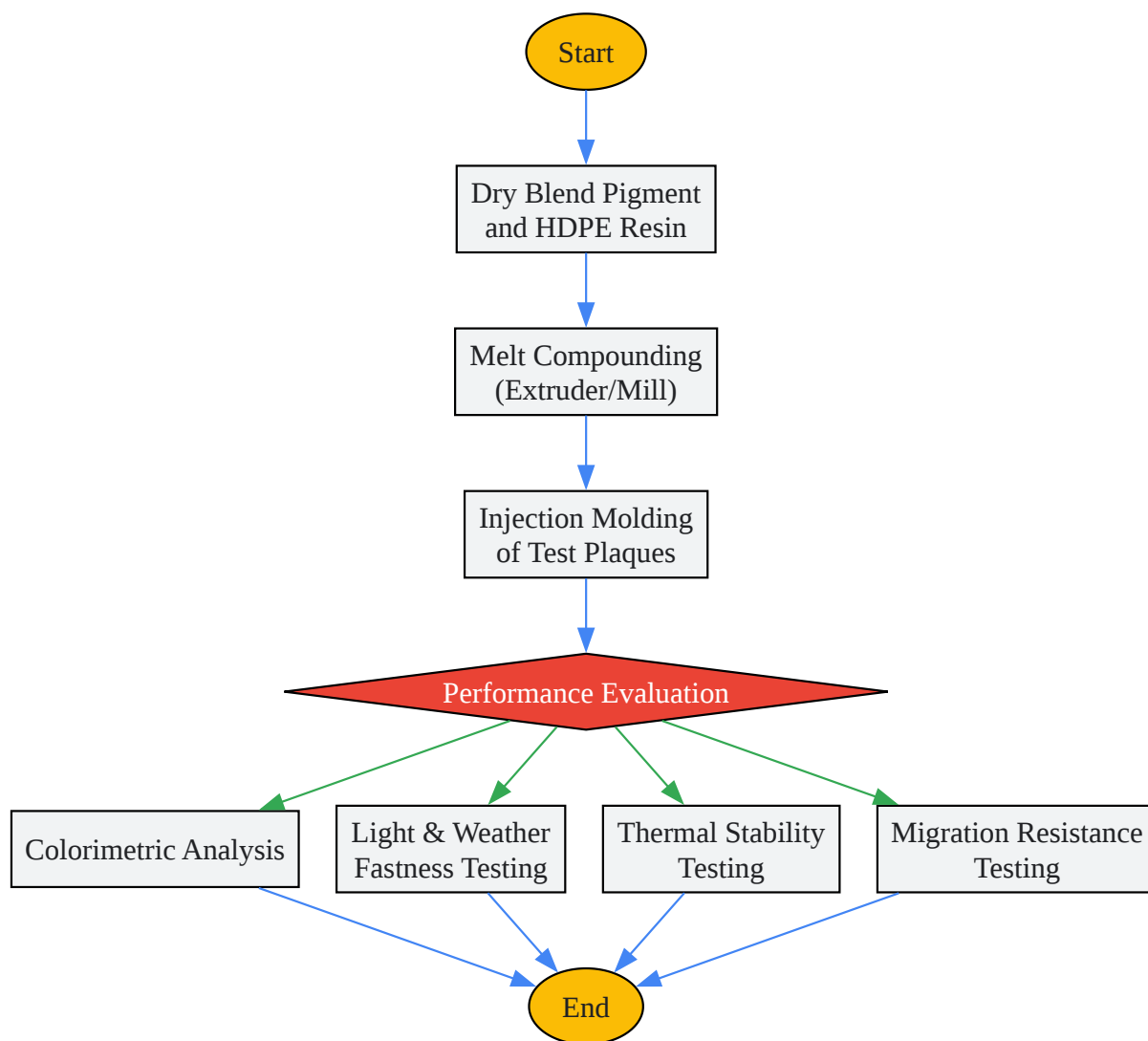
- **Pigment Orange 62**
- HDPE resin
- Two-roll mill or twin-screw extruder
- Injection molding machine
- Colorimeter
- Weathering chamber (e.g., Xenon-arc)

Protocol:

- Compounding:
 1. Dry blend **Pigment Orange 62** with HDPE resin at a specified concentration (e.g., 0.1% for full shade).
 2. Melt compound the mixture using a two-roll mill or twin-screw extruder at a temperature suitable for HDPE (e.g., 180-220 °C).
- Specimen Preparation:
 1. Granulate the compounded material.

2. Use an injection molding machine to prepare standardized test plaques.
- Performance Evaluation:
 1. Colorimetric Analysis: Measure the color coordinates (e.g., CIELAB Lab*) of the plaques using a colorimeter.
 2. Light and Weather Fastness: Expose the plaques in a weathering chamber according to standard protocols (e.g., ASTM D4303).^{[7][8]} Periodically measure color changes to determine the pigment's stability.
 3. Thermal Stability: Assess color change after exposing the plaques to elevated temperatures for a defined period.
 4. Migration Resistance: Evaluate the potential for the pigment to migrate to the surface of the plastic or into a material in contact with it, following standards like DIN 53775.^[9]

Diagram 2: Workflow for Evaluating **Pigment Orange 62** in HDPE



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A process flow for incorporating and testing **Pigment Orange 62** in a polymer matrix.

Advanced Material Science Applications

While primarily used as a colorant, the benzimidazolone structure of **Pigment Orange 62** suggests potential for other material science applications. Research in these areas is still emerging.

- **Corrosion Inhibition:** Benzimidazolone derivatives have been investigated as corrosion inhibitors for metals.[10] The nitrogen and oxygen atoms in the **Pigment Orange 62** molecule could potentially coordinate with metal surfaces, forming a protective layer.
- **Organic Electronics:** The conjugated π -system in the pigment's structure is a characteristic of organic semiconductors. Further research could explore its potential in applications such as organic photovoltaics or light-emitting diodes, although significant modification would likely be required to optimize its electronic properties.

Safety and Handling

Pigment Orange 62 is generally considered non-toxic.[5] However, as with any fine powder, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask, should be worn to avoid inhalation and contact with skin and eyes. Consult the material safety data sheet (MSDS) for detailed safety information.

Conclusion

Pigment Orange 62 is a high-performance material with well-documented stability and durability, making it an excellent candidate for research in robust coatings and polymers. The provided protocols offer a foundation for its synthesis and evaluation in material science contexts. Future research may unlock novel applications for this and other benzimidazolone pigments beyond their traditional role as colorants.

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